

An In-Depth Technical Guide to 4-Butoxy-2H-1-benzopyran-2-one

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Compound of Interest

Compound Name: 4-Butoxy-2H-1-benzopyran-2-one

CAS No.: 71386-90-8

Cat. No.: B1280250

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Butoxy-2H-1-benzopyran-2-one, also known as 4-butoxycoumarin, is a derivative of coumarin, a naturally occurring benzopyrone. This technical guide provides a comprehensive overview of the fundamental properties, synthesis, spectral characterization, and potential applications of **4-Butoxy-2H-1-benzopyran-2-one**. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis, drug discovery, and materials science.

Chemical and Physical Properties

4-Butoxy-2H-1-benzopyran-2-one is a white to off-white solid at room temperature.^[1] It belongs to the coumarin class of compounds, which are characterized by a benzopyran-2-one core structure.^[2] The butoxy group at the 4-position significantly influences its physicochemical properties compared to the parent coumarin molecule.

Structure and Nomenclature

- IUPAC Name: **4-butoxy-2H-1-benzopyran-2-one**
- Synonyms: 4-Butoxycoumarin, 4-Butoxy-2H-chromen-2-one[1]
- CAS Number: 71386-90-8[1]
- Molecular Formula: C₁₃H₁₄O₃[1][3]
- Molecular Weight: 218.25 g/mol [1][3]

Caption: Chemical structure of **4-Butoxy-2H-1-benzopyran-2-one**.

Physical Properties

While experimental data for some physical properties of **4-Butoxy-2H-1-benzopyran-2-one** are not readily available in the literature, estimations based on its structure and data from related compounds can be made. It is recommended to store this compound in a refrigerator at 2-8°C.[1]

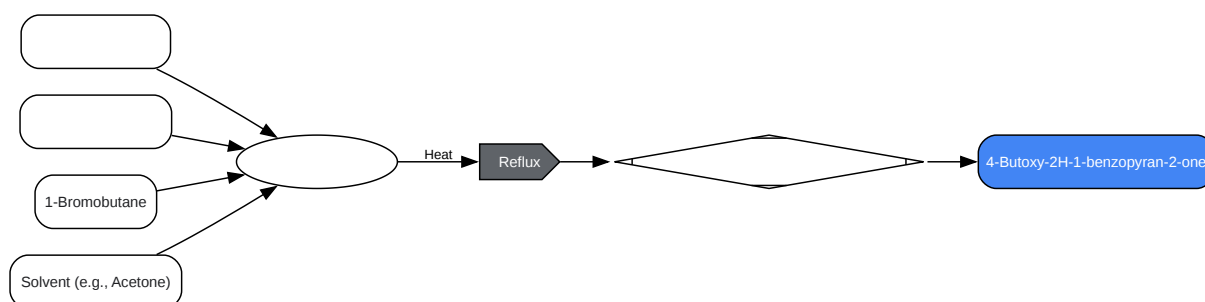
Property	Value	Source
Appearance	White to Off-White Solid	[1]
Molecular Weight	218.25 g/mol	[1][3]
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone. Limited solubility in water is anticipated.	General chemical principles

Synthesis of 4-Butoxy-2H-1-benzopyran-2-one

The synthesis of 4-alkoxycoumarins can be achieved through several methods. A common and effective approach is the Williamson ether synthesis, starting from 4-hydroxycoumarin and an appropriate alkyl halide.

Williamson Ether Synthesis

This method involves the O-alkylation of the hydroxyl group of 4-hydroxycoumarin. The reaction proceeds via an S_N2 mechanism.^{[4][5]}



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Caption: Williamson ether synthesis of **4-Butoxy-2H-1-benzopyran-2-one**.

Experimental Protocol:

- **Reactant Preparation:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-hydroxycoumarin (1 equivalent) in a suitable solvent such as acetone or DMF.
- **Addition of Base:** Add a base, for instance, anhydrous potassium carbonate (K_2CO_3 , 1.5-2 equivalents), to the solution. The base deprotonates the hydroxyl group of 4-hydroxycoumarin to form the more nucleophilic phenoxide.
- **Addition of Alkylating Agent:** To the stirred suspension, add 1-bromobutane (1.1-1.2 equivalents) dropwise at room temperature.

- **Reaction:** Heat the reaction mixture to reflux and maintain this temperature for several hours (typically 4-8 hours). Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and filter off the inorganic salts. Evaporate the solvent from the filtrate under reduced pressure.
- **Purification:** Dissolve the crude product in a suitable organic solvent like dichloromethane and wash with water to remove any remaining salts and base. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The final product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Spectral Data and Characterization

Spectroscopic techniques are essential for the structural elucidation and purity assessment of **4-Butoxy-2H-1-benzopyran-2-one**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **^1H NMR:** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the benzopyran ring system, a singlet for the proton at the C3 position, and signals corresponding to the butoxy group (a triplet for the terminal methyl group, a sextet for the adjacent methylene group, a quintet for the next methylene group, and a triplet for the methylene group attached to the oxygen).
- **^{13}C NMR:** The carbon NMR spectrum will display distinct signals for each of the 13 carbon atoms in the molecule. The carbonyl carbon (C2) is expected to resonate at a downfield chemical shift (typically in the range of 160-170 ppm). The carbons of the aromatic ring and the vinylic carbons will appear in the aromatic region (approximately 100-160 ppm), while the aliphatic carbons of the butoxy group will be observed in the upfield region. A reference to the ^{13}C NMR spectrum of a related compound, 7-butoxy-2H-1-benzopyran-2-one, is available on PubChem.[\[6\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of **4-Butoxy-2H-1-benzopyran-2-one** is predicted to exhibit characteristic absorption bands. A strong absorption band corresponding to the C=O stretching of the lactone

carbonyl group is expected around $1700\text{--}1750\text{ cm}^{-1}$. Other significant peaks would include those for C=C stretching of the aromatic ring and the pyranone ring (around $1500\text{--}1650\text{ cm}^{-1}$), and C-O stretching vibrations for the ether linkage and the lactone (around $1000\text{--}1300\text{ cm}^{-1}$).

Mass Spectrometry (MS)

The mass spectrum of **4-Butoxy-2H-1-benzopyran-2-one** should show a molecular ion peak (M^+) at $m/z = 218$, corresponding to its molecular weight. The fragmentation pattern would likely involve the loss of the butoxy group or parts of it, as well as fragmentation of the benzopyranone ring.

Applications and Research Interest

4-Butoxy-2H-1-benzopyran-2-one serves as a valuable intermediate in organic synthesis and a scaffold in medicinal chemistry.

- **Synthetic Intermediate:** It is a key precursor in the preparation of regiospecific 4-O-alkyl tetronates.^[1]
- **Fungicidal Activity:** This compound and other benzopyranone derivatives are studied for their potential as fungicides.^[1]
- **Drug Discovery:** The coumarin scaffold is present in many biologically active compounds. The introduction of a butoxy group at the 4-position can modulate the lipophilicity and pharmacokinetic properties of the molecule, making it an interesting candidate for drug development programs.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **4-Butoxy-2H-1-benzopyran-2-one** is not readily available, safety precautions should be based on the data for the parent compound, coumarin, and general laboratory safety practices.

The parent compound, 2H-1-benzopyran-2-one (coumarin), is classified as toxic if swallowed or in contact with skin and may cause an allergic skin reaction. It is important to handle **4-Butoxy-2H-1-benzopyran-2-one** with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume

hood. Avoid inhalation of dust and contact with skin and eyes. In case of accidental exposure, follow standard first-aid procedures. For a related compound, 4-Oxo-4H-1-benzopyran-2-carboxylic acid, it is noted that it causes eye, skin, and respiratory tract irritation.^[7]

Conclusion

4-Butoxy-2H-1-benzopyran-2-one is a versatile coumarin derivative with significant potential in synthetic and medicinal chemistry. This guide has provided a detailed overview of its fundamental properties, a reliable synthetic route, and an outline of its spectral characteristics and applications. Further research into the biological activities and material properties of this compound is warranted and is expected to uncover new and valuable applications.

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